Navigating the Landscape of Endrin Ketone Analysis: A Guide to Proficiency Testing Schemes

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Compound of Interest

Compound Name:	*Endrin ketone*
CAS No.:	*7378-10-1*
Cat. No.:	*B8078368*

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For researchers, scientists, and drug development professionals engaged in environmental analysis, ensuring the accuracy and reliability of analytical data is paramount. Proficiency testing (PT) schemes serve as a cornerstone of quality assurance, providing an external and objective assessment of a laboratory's performance. This guide offers a comparative overview of available PT schemes for the analysis of **Endrin ketone**, a significant degradation product of the organochlorine pesticide Endrin, in environmental matrices.

Endrin ketone, a persistent and toxic metabolite, is a critical analyte in environmental monitoring. Participation in a robust PT scheme allows laboratories to benchmark their analytical methods, identify potential areas for improvement, and demonstrate their competence to regulatory bodies and clients. This guide provides a summary of prominent PT scheme providers offering programs relevant to **Endrin ketone** analysis, details on established experimental protocols, and a workflow diagram illustrating the proficiency testing process.

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Comparison of Proficiency Testing Schemes for Organochlorine Pesticides

While specific PT schemes dedicated exclusively to **Endrin ketone** are limited, several providers offer comprehensive schemes for organochlorine pesticides, which include this important analyte. The table below summarizes the key features of schemes from leading providers. It is important to note that publicly available performance data for individual analytes like **Endrin ketone** is often limited. Laboratories typically receive individualized reports, and providers may publish anonymized summary reports.

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PT Scheme Provider	Scheme Name	Matrix	Analytes	Frequency	Comments
NSI Lab Solutions	SPEO-003: Organochlorine Pesticides in Soil	Soil	Includes Endrin ketone, along with a comprehensive list of other organochlorine pesticides such as 4,4'-DDD, 4,4'-DDE, 4,4'-DDT, Aldrin, Dieldrin, and Endrin.	Multiple studies per year.	This is one of the few schemes that explicitly lists Endrin ketone as a target analyte.[1]
LGC Standards	CONTEST: Contaminated Land	Soil	Covers a broad range of contaminants in soil, including organochlorine pesticides. While Endrin is a listed analyte, the specific inclusion of Endrin ketone should be confirmed from the detailed scheme	Multiple rounds per year.	LGC's CONTEST scheme is well-established for assessing laboratory performance in the analysis of contaminated land samples.[3]

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			description for each round.[2][3]		
LGC Standards	AQUACHECK: Water Chemistry	Water (Potable, Surface, Ground, Waste)	Offers a wide array of analytes in various water matrices. Organochlorine pesticides, including Endrin, are part of their offerings. The presence of Endrin ketone should be verified from the specific test material details. A trial scheme for low-level organochlorines has included Endrin.[4]	Multiple rounds per year.	AQUACHECK is a comprehensive scheme for water analysis, beneficial for laboratories testing diverse water types.
Fapas	Pesticide Residues in Soil	Soil	Provides PT for a range of pesticide residues in a soil matrix. The specific list of analytes for each round should be	Scheduled rounds throughout the year.	Fapas is a well-recognized provider of proficiency testing in the food and environmental sectors.

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			consulted to confirm the inclusion of Endrin ketone.		
Fapas	Pesticide Residues in Water	Water (Drinking, Surface, Wastewater)	Offers PT for various pesticide residues in different water types. Laboratories should refer to the analyte list for each specific proficiency test to determine if Endrin ketone is included.	Scheduled rounds throughout the year.	Provides a valuable external quality assessment for laboratories analyzing pesticide contaminants in water.

Experimental Protocols for **Endrin Ketone** Analysis

Standardized and validated analytical methods are crucial for obtaining accurate and reproducible results for **Endrin ketone** in environmental samples. The U.S. Environmental Protection Agency (EPA) has established methods that are widely used and recognized globally.

Method 8081B: Organochlorine Pesticides by Gas Chromatography

This method is suitable for the determination of various organochlorine pesticides, including Endrin and its degradation products like **Endrin ketone**, in extracts from solid and liquid matrices.

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1. Sample Preparation:

- Extraction: A representative sample (e.g., 10-30 g of soil or 1 L of water) is extracted using an appropriate technique. For solid samples, common methods include Soxhlet extraction (Method 3540), ultrasonic extraction (Method 3550), or pressurized fluid extraction (Method 3545). For aqueous samples, liquid-liquid extraction (Method 3510/3520) or solid-phase extraction (Method 3535) is typically employed. The choice of solvent is critical, with mixtures like hexane/acetone or dichloromethane commonly used.

- Cleanup: Environmental extracts often contain interfering compounds that can affect the analysis. Cleanup procedures are necessary to remove these interferences. Common techniques include adsorption chromatography using Florisil (Method 3620) or silica gel (Method 3630), or gel permeation chromatography (Method 3640).

2. Instrumental Analysis:

- Gas Chromatography (GC): The cleaned-up extract is analyzed using a gas chromatograph equipped with a capillary column. The column's stationary phase and temperature program are optimized to achieve separation of the target analytes.

- Detector: An Electron Capture Detector (ECD) is commonly used for the analysis of organochlorine pesticides due to its high sensitivity to these halogenated compounds. Confirmation of the analyte's identity is typically performed using a second GC column with a different stationary phase.

Method 8270D: Semivolatile Organic Compounds by Gas Chromatography/Mass Spectrometry (GC/MS)

This method provides definitive identification and quantification of a wide range of semivolatile organic compounds, including **Endrin ketone**.

1. Sample Preparation:

- Sample extraction and cleanup procedures are similar to those described in Method 8081B.

2. Instrumental Analysis:

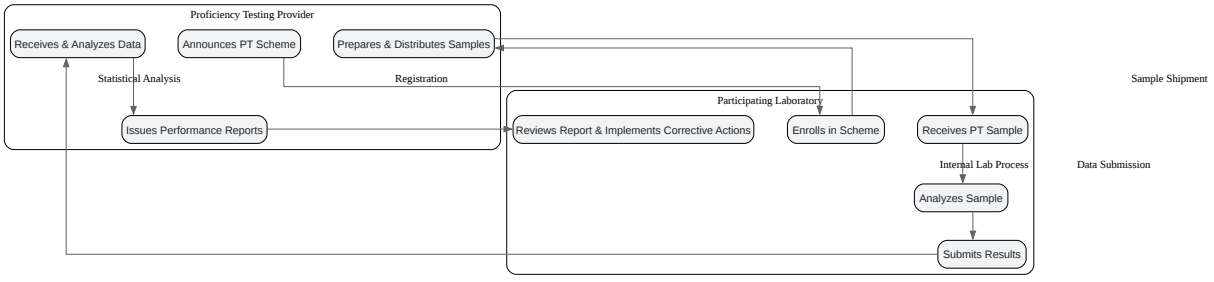
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- Gas Chromatography-Mass Spectrometry (GC/MS): The extract is injected into a GC/MS system. The gas chromatograph separates the components of the mixture, which are then introduced into the mass spectrometer. The mass spectrometer ionizes the molecules and separates the ions based on their mass-to-charge ratio, producing a unique mass spectrum for each compound.

- Identification and Quantification: The identification of **Endrin ketone** is confirmed by comparing its mass spectrum and retention time to that of a certified reference standard. Quantification is typically performed using an internal standard method.

Proficiency Testing Workflow

The process of participating in a proficiency testing scheme follows a structured workflow designed to ensure a fair and comprehensive evaluation of a laboratory's performance.



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Caption: A typical workflow for a proficiency testing scheme.

By participating in relevant proficiency testing schemes and adhering to standardized analytical methods, environmental laboratories can ensure the delivery of high-quality, defensible data for **Endrin ketone** and other critical environmental contaminants. This commitment to quality is essential for protecting public health and the environment.

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